

An In-depth Technical Guide to Chitinovorin B

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Compound of Interest

Compound Name: Chitinovorin B

Cat. No.: B15593803

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core molecular and structural characteristics of **Chitinovorin B**, a novel β -lactam antibiotic. The information is presented to support research, discovery, and development activities within the scientific community.

Core Molecular Data

Chitinovorin B is a member of the chitinovorin family of antibiotics, which also includes Chitinovorins A and C. These compounds are of bacterial origin and are distinguished by their β -lactam structure, a key feature for their antibacterial activity.

Table 1: Molecular and Structural Data for **Chitinovorin B**

Property	Value
Molecular Formula	C ₂₉ H ₄₆ N ₁₀ O ₁₂ S
Molecular Weight	758.83 g/mol
CAS Number	95722-76-2[1]
Chemical Class	β -Lactam Antibiotic

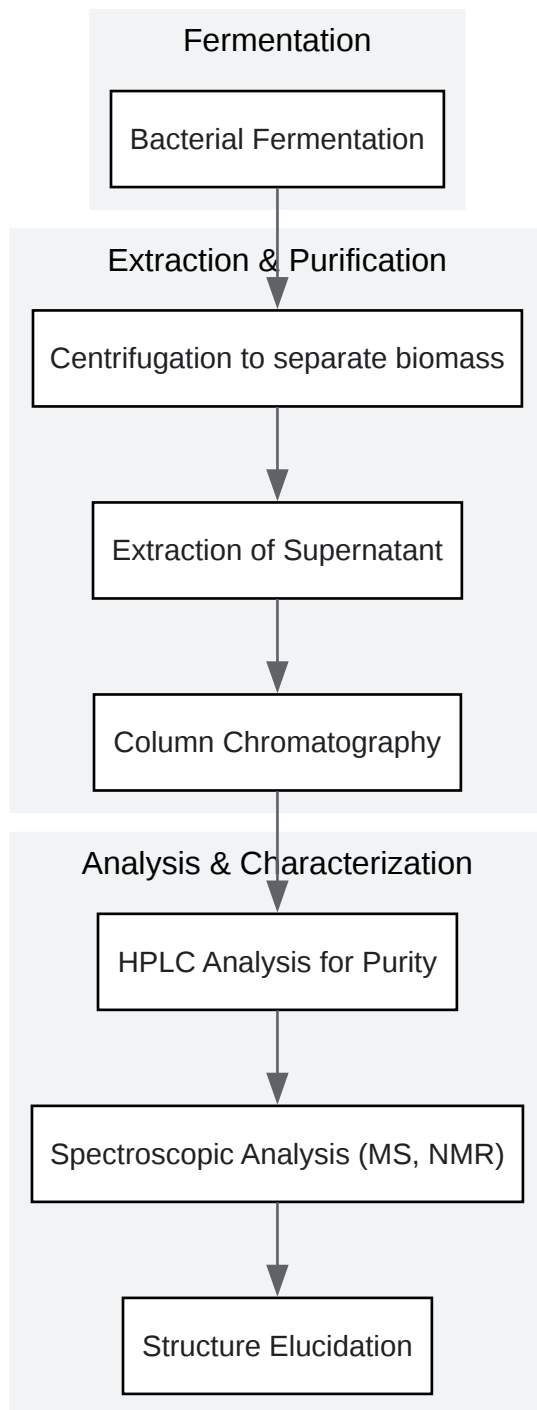
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Chitinovorin B** are described in the primary literature. The general workflow involves fermentation of the producing microorganism, followed by extraction and purification of the antibiotic from the culture broth.

General Experimental Workflow:

A logical workflow for the isolation and characterization of **Chitinovorin B** is outlined below. This diagram illustrates the typical steps from bacterial culture to the identification of the pure compound.

General Experimental Workflow for Chitinovorin B Isolation



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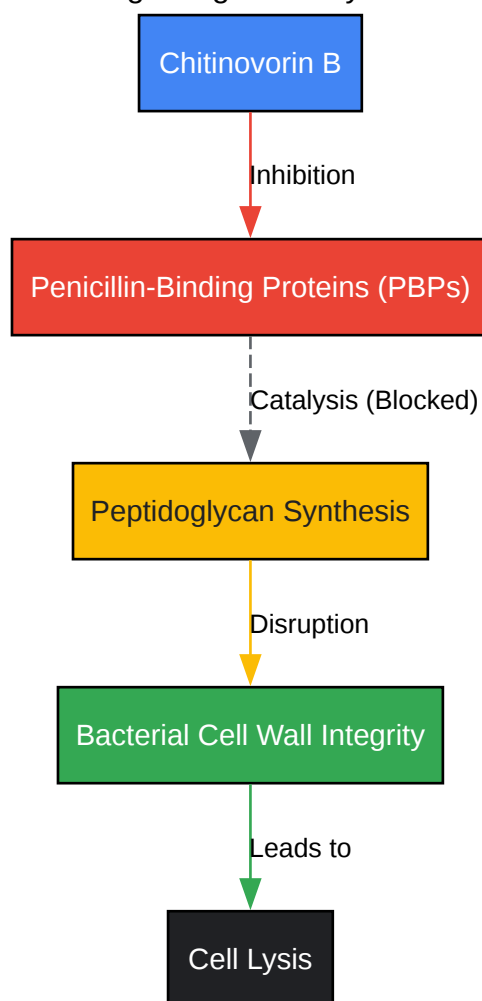
General workflow for **Chitinovorin B** isolation.

Potential Signaling Pathway

As a β -lactam antibiotic, **Chitinovorin B** is expected to exert its antibacterial effect by inhibiting bacterial cell wall synthesis. The primary target of β -lactam antibiotics is the penicillin-binding proteins (PBPs), which are essential enzymes for the synthesis of peptidoglycan, a critical component of the bacterial cell wall.

The diagram below illustrates the generally accepted signaling pathway for β -lactam antibiotics.

Hypothesized Signaling Pathway of Chitinovorin B



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References

- 1. a2bchem.com [a2bchem.com]
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